

Chemical structure and IUPAC name of 4-Formyl-2-methoxyphenyl methanesulfonate

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl
methanesulfonate

Cat. No.: B1333864

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An In-depth Technical Guide to 4-Formyl-2-methoxyphenyl methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **4-Formyl-2-methoxyphenyl methanesulfonate**. This versatile small molecule scaffold serves as a valuable intermediate in synthetic organic chemistry and drug discovery.

Chemical Identity and Properties

4-Formyl-2-methoxyphenyl methanesulfonate is an organic compound that features a substituted benzene ring containing a formyl (aldehyde), a methoxy, and a methanesulfonate (mesylate) group.

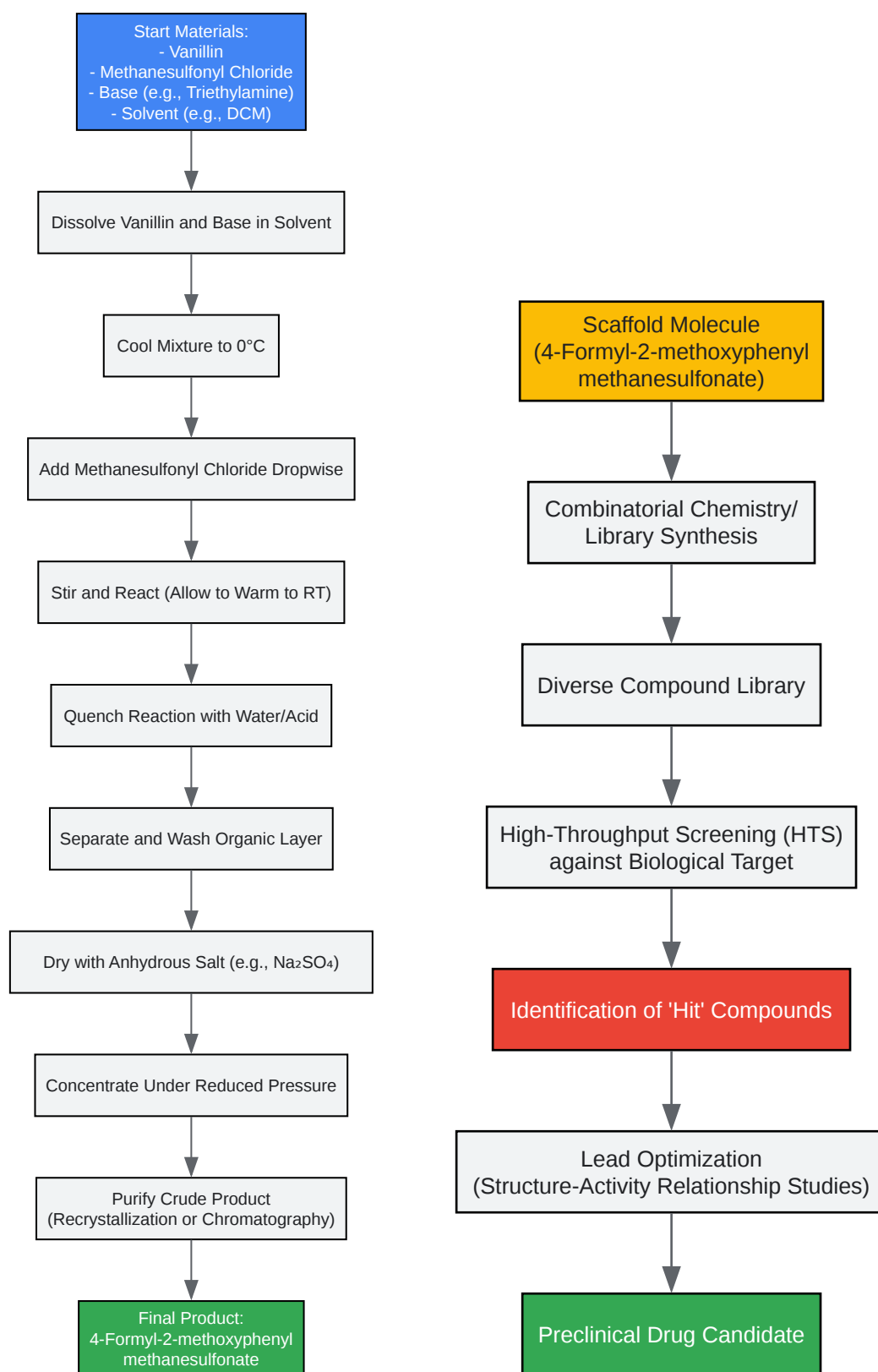
IUPAC Name: **4-formyl-2-methoxyphenyl methanesulfonate** Synonym: Methanesulfonic acid 4-formyl-2-methoxy-phenyl ester^[1] CAS Number: 52200-05-2

The key physicochemical properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₅ S	[2]
Molecular Weight	230.24 g/mol	[2]
Purity	Min. 95%	[2]

Chemical Structure

The structure consists of a vanillin core where the phenolic hydroxyl group has been esterified with methanesulfonyl chloride.



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References

- 1. chemcd.com [chemcd.com]
- 2. cymitquimica.com [cymitquimica.com]
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